

Application Note: Derivatisierung von D-Mannitol-d1 für die GC-MS-Analyse

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Mannitol-d1*

Cat. No.: *B583724*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Einleitung

D-Mannitol, ein Zuckeralkohol, spielt in verschiedenen biologischen und pharmazeutischen Bereichen eine wichtige Rolle. Seine Quantifizierung ist oft entscheidend für das Verständnis von Stoffwechselwegen und für die Qualitätskontrolle in der pharmazeutischen Produktion. Die Gaschromatographie-Massenspektrometrie (GC-MS) ist eine leistungsstarke Technik für die Analyse von niedermolekularen Metaboliten wie D-Mannitol. Aufgrund seiner geringen Flüchtigkeit und hohen Polarität ist jedoch ein Derivatisierungsschritt erforderlich, um es für die GC-MS-Analyse geeignet zu machen. **D-Mannitol-d1**, ein stabilisotopenmarkiertes Analogon, wird üblicherweise als interner Standard für die genaue Quantifizierung von D-Mannitol in komplexen Matrices verwendet.

Diese Anwendungsbeschreibung enthält ein detailliertes Protokoll für die Derivatisierung von **D-Mannitol-d1** mittels eines zweistufigen Verfahrens der Methoximierung gefolgt von einer Silylierung. Diese Methode erhöht die Flüchtigkeit und thermische Stabilität des Analyten und ermöglicht so eine robuste und reproduzierbare GC-MS-Analyse.

Quantitative Datenzusammenfassung

Die folgende Tabelle fasst die erwarteten quantitativen Daten für das derivatisierte **D-Mannitol-d1** zusammen. Diese Werte können je nach den spezifischen Geräte- und Analysebedingungen leicht variieren.

Parameter	Wert	Anmerkungen
Derivat	D-Mannitol-d1, Hexakis(trimethylsilyl)-	Vollständig silyliertes Derivat
Summenformel	C ₂₄ H ₆₁ DSi ₆ O ₆	
Molekulargewicht	616.3 g/mol	
Kovats-Retentionsindex	~1970 - 2000	Auf einer nicht-polaren Standard-GC-Säule.[1]
Charakteristische m/z-Ionen	73, 147, 217, 319	Die Massenspektren von silylierten Zuckern und Zuckeralkoholen sind durch diese charakteristischen Ionen gekennzeichnet. Das Massenspektrum wird voraussichtlich dem des nicht markierten D-Mannitol-TMS- Derivats sehr ähnlich sein.[2]

Experimentelle Protokolle

Materialien und Reagenzien

- D-Mannitol-d1
- Pyridin, wasserfrei
- Methoxyaminhydrochlorid (MeOx)
- N-Methyl-N-(trimethylsilyl)trifluoracetamid (MSTFA) mit 1% Trimethylchlorsilan (TMCS)
- Hexan, GC-Qualität
- Reaktionsgefäße, 2 ml, mit Schraubdeckeln
- Heizblock oder Thermomixer

- Zentrifuge
- GC-MS-System mit einer nicht-polaren Kapillarsäule (z.B. DB-5ms oder äquivalent)

Probenvorbereitung und Derivatisierung

Dieses Protokoll beschreibt ein gängiges zweistufiges Derivatisierungsverfahren, das für Zuckeralkohole wie **D-Mannitol-d1** geeignet ist.[\[3\]](#)

- Trocknung der Probe: Stellen Sie sicher, dass die Probe, die **D-Mannitol-d1** enthält, vollständig trocken ist. Die Anwesenheit von Wasser kann die Derivatisierungsreaktion stören. Die Lyophilisierung (Gefriertrocknung) der Probe wird dringend empfohlen.[\[3\]](#)
- Methoximierung:
 - Lösen Sie die getrocknete Probe in 50 µl einer 20 mg/ml Lösung von Methoxyaminhydrochlorid in wasserfreiem Pyridin auf.
 - Verschließen Sie das Reaktionsgefäß fest und inkubieren Sie es 90 Minuten lang bei 37 °C in einem Heizblock oder Thermomixer mit Schütteln.[\[3\]](#)
 - Lassen Sie die Probe auf Raumtemperatur abkühlen.
- Silylierung:
 - Geben Sie 80 µl MSTFA (mit 1% TMCS) in das Reaktionsgefäß.
 - Verschließen Sie das Gefäß und inkubieren Sie es 30 Minuten lang bei 37 °C mit Schütteln.[\[3\]](#)
 - Nach der Abkühlung auf Raumtemperatur ist die Probe für die GC-MS-Analyse bereit.

GC-MS-Analysebedingungen

Die folgenden Bedingungen dienen als Ausgangspunkt und müssen möglicherweise für bestimmte Geräte optimiert werden.

Parameter	Einstellung
Gaschromatograph (GC)	
Injektionsvolumen	1 µl
Injektor-Temperatur	250 °C
Injektionsmodus	Splitless
Trärgas	Helium
Flussrate	1.0 ml/min (konstanter Fluss)
Ofentemperaturprogramm	Anfangstemperatur 70 °C, 1 Minute halten. Rampe mit 5 °C/min auf 310 °C. 10 Minuten halten.
Massenspektrometer (MS)	
Ionisationsmodus	Elektronenionisation (EI)
Ionisationsenergie	70 eV
Quellentemperatur	230 °C
Quadrupol-Temperatur	150 °C
Scan-Bereich	m/z 50 - 650

Visualisierungen

Experimenteller Arbeitsablauf für die Derivatisierung

Arbeitsablauf der D-Mannitol-d1 Derivatisierung

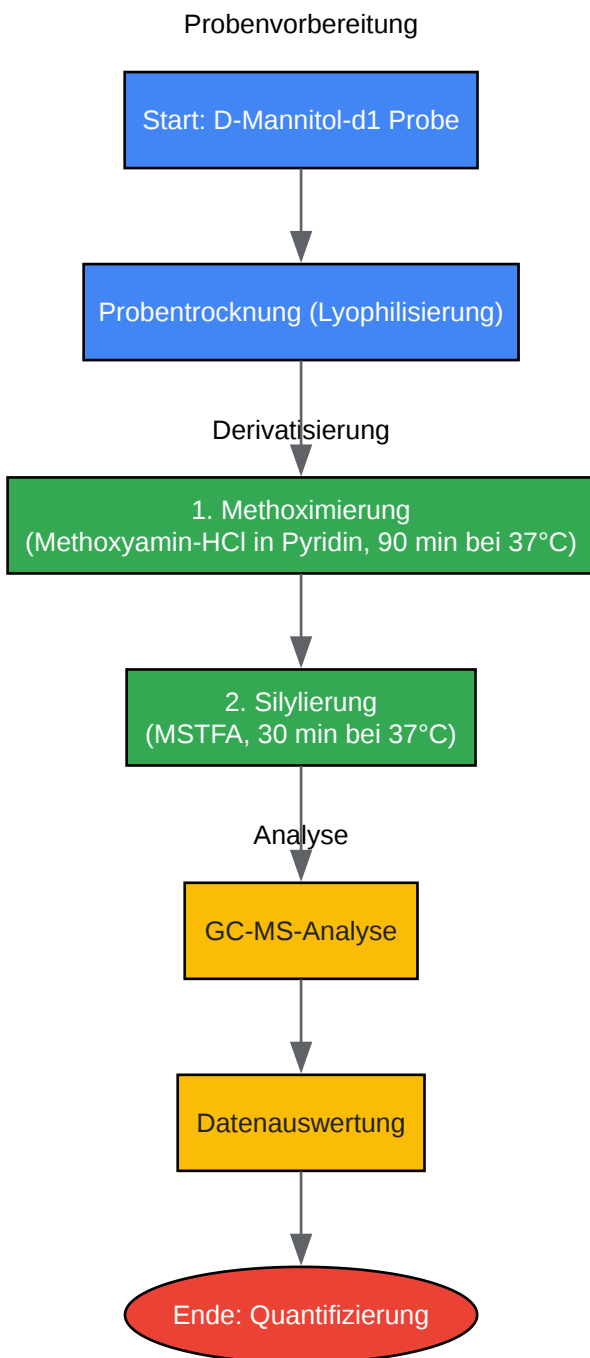
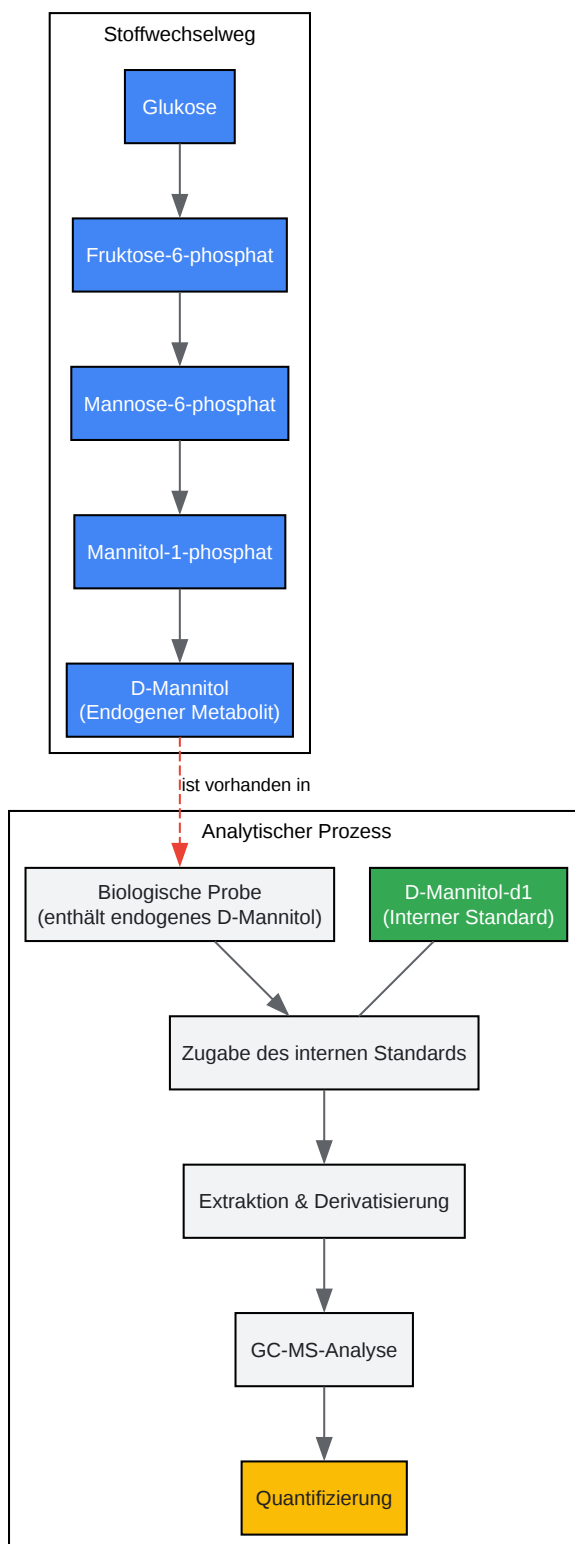
[Click to download full resolution via product page](#)

Abbildung 1: Detaillierter Arbeitsablauf für die Derivatisierung von **D-Mannitol-d1** für die GC-MS-Analyse.

Rolle von D-Mannitol-d1 als interner Standard im Stoffwechselweg

Verwendung von D-Mannitol-d1 im Glukosestoffwechsel



[Click to download full resolution via product page](#)

Abbildung 2: Logische Beziehung, die die Rolle von **D-Mannitol-d1** als internen Standard bei der Quantifizierung von endogenem D-Mannitol zeigt, einem Produkt des Glukosestoffwechsels.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Compound 525043: D-Mannitol, 1,2,3,4,5,6-hexakis-O-(trimethylsilyl)- - Official Data Source - Virginia Open Data Portal [data.virginia.gov]
- 2. D-Mannitol, 6TMS derivative [webbook.nist.gov]
- 3. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Note: Derivatisierung von D-Mannitol-d1 für die GC-MS-Analyse]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b583724#derivatization-of-d-mannitol-d1-for-gc-ms-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com